

Quinoline-8-thiol Hydrochloride: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: Quinoline-8-thiol hydrochloride

Cat. No.: B1229469

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and storage conditions for **quinoline-8-thiol hydrochloride**. Understanding these parameters is critical for maintaining the compound's integrity and ensuring the reliability of experimental results. This document synthesizes available data on storage, handling, and potential degradation pathways, offering a foundational resource for laboratory and development settings.

Compound Overview

Quinoline-8-thiol hydrochloride is a versatile heterocyclic compound utilized in various chemical syntheses and analytical applications. Its reactivity, largely attributed to the thiol group, also makes it susceptible to degradation if not stored and handled properly.

Recommended Storage and Stability

Proper storage is paramount to prevent the degradation of **quinoline-8-thiol hydrochloride**. The following table summarizes the recommended conditions based on available product information and safety data sheets.

Parameter	Recommended Condition	Rationale
Temperature	2-8°C or Room Temperature (in a desiccator)	To minimize thermal degradation.
Atmosphere	Inert gas (e.g., Argon, Nitrogen)	To prevent oxidation of the thiol group.
Light	In the dark (amber vials or opaque containers)	The compound is known to be light-sensitive.
Moisture	Dry/Anhydrous conditions (desiccator)	To prevent hydrolysis and potential degradation.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **quinoline-8-thiol hydrochloride** is provided in the table below.

Property	Value
Appearance	Yellow to brown or yellow-green crystalline solid.
Molecular Formula	C ₉ H ₈ ClNS
Molecular Weight	197.68 g/mol
Melting Point	165 °C (decomposes)
Solubility	Soluble in water and ethanol.

Handling and Safety Precautions

Due to its chemical nature, appropriate personal protective equipment (PPE) should be worn when handling **quinoline-8-thiol hydrochloride**. This includes safety glasses, gloves, and a lab coat. Handling should be performed in a well-ventilated area or a fume hood.

Postulated Degradation Pathway

The primary degradation pathway for **quinoline-8-thiol hydrochloride** is believed to be the oxidation of the thiol group. This can be initiated by exposure to air (oxygen), light, and elevated temperatures. The disulfide is a likely oxidation product.

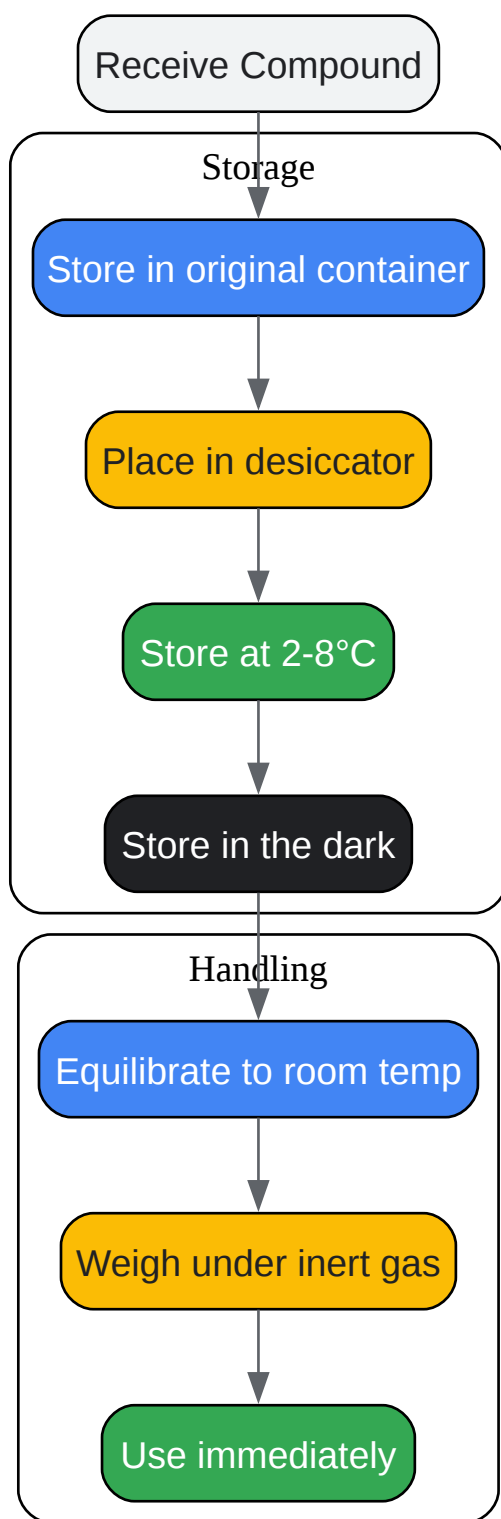


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Postulated degradation pathway of **Quinoline-8-thiol hydrochloride**.

Recommended Storage and Handling Workflow

To ensure the long-term stability of **quinoline-8-thiol hydrochloride**, a strict storage and handling workflow should be followed. The diagram below illustrates the key steps.



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